

Overcoming 3AC solubility issues in DMSO

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Compound of Interest

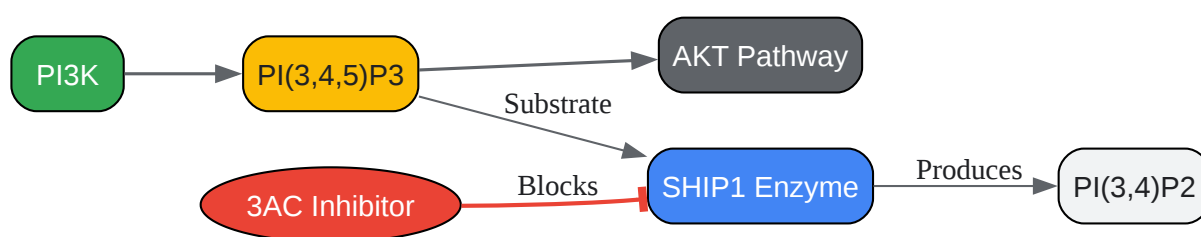
Compound Name:	3alpha-Aminocholestane Hydrochloride
CAS No.:	5457-79-4
Cat. No.:	B13393942

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Executive Summary & Mechanistic Context

3 α -Aminocholestane (3AC) is a highly selective, cell-permeable inhibitor of SH2 domain-containing inositol-5'-phosphatase 1 (SHIP1)[1]. By blocking SHIP1, 3AC prevents the dephosphorylation of PI(3,4,5)P3 to PI(3,4)P2, thereby modulating downstream AKT signaling, expanding myeloid immunoregulatory cells, and triggering apoptosis in specific hematopoietic cancer lines[2].

However, because 3AC is an aminosteroid built on a bulky, highly lipophilic cholestane skeleton, the free base is notoriously insoluble in DMSO (<1 mg/mL)[3]. Attempting to force 3AC into DMSO leads to compound precipitation, inaccurate dosing, and failed high-throughput screens.



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Mechanism of 3AC inhibiting SHIP1-mediated PI(3,4,5)P3 dephosphorylation.

Troubleshooting FAQs

Q1: Why does 3AC precipitate or fail to dissolve in my standard DMSO stocks? A: The causality lies in the compound's chemical structure. 3AC consists of a large, hydrophobic cholestane core that lacks sufficient polar functional groups (hydrogen bond donors/acceptors) to form stable thermodynamic interactions with polar aprotic solvents like DMSO.

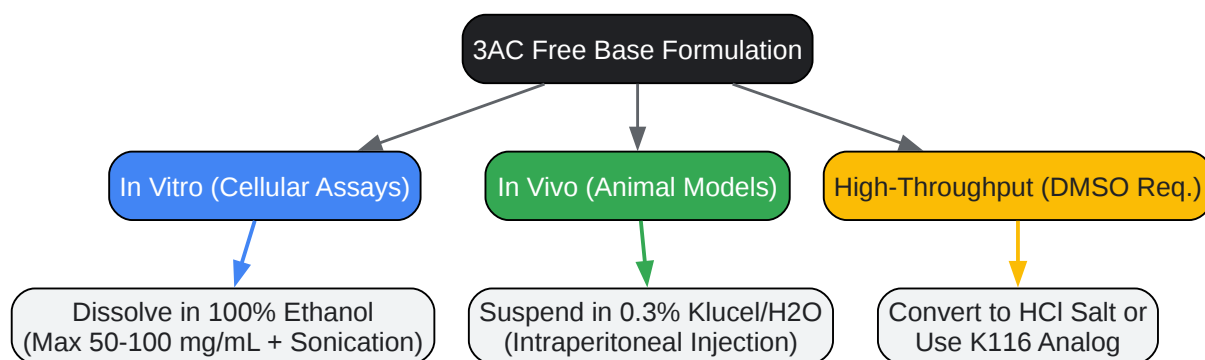
Consequently, the solvent-solute interactions are weaker than the solute-solute lattice energy, resulting in precipitation[3][4].

Q2: If I cannot use DMSO, what is the best solvent for in vitro cellular assays? A: Absolute Ethanol is the gold standard for in vitro 3AC preparation. The free base can achieve a solubility of 50 to 100 mg/mL in ethanol[3][4]. However, because ethanol is a protic solvent, achieving complete dissolution requires mechanical energy (ultrasonication). Note: Always ensure the final ethanol concentration in your cell culture media remains below 0.1% (v/v) to prevent solvent-induced cytotoxicity.

Q3: How do I formulate 3AC for in vivo animal models (e.g., intraperitoneal injection)? A: You cannot use high concentrations of ethanol or DMSO for in vivo systemic delivery due to severe solvent toxicity. The established, field-validated method is to create a homogenous aqueous suspension using 0.3% Klucel (hydroxypropylcellulose) in water[3]. Klucel acts as a suspending agent, preventing the hydrophobic 3AC particles from aggregating, allowing for smooth intraperitoneal (i.p.) administration.

Q4: Are there chemical workarounds to force DMSO solubility for my existing liquid handling pipelines? A: Yes. If your high-throughput screening (HTS) infrastructure strictly requires DMSO, you must alter the chemical physical properties of the compound. You can convert the 3AC free base into a hydrochloride (HCl) salt, which introduces an ionic charge that drastically improves DMSO solubility[5]. Alternatively, you can utilize synthesized aminosteroid analogs like K116, which were specifically designed with improved water and DMSO solubility profiles while retaining SHIP1/SHIP2 inhibitory activity[6].

Formulation Strategy & Quantitative Data



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Decision tree for selecting the appropriate 3AC formulation strategy.

Table 1: 3AC Solubility Profiles and Recommended Applications

Solvent / Modification	Max Solubility	Preparation Requirement	Primary Application
DMSO (Free Base)	< 1 mg/mL	N/A (Insoluble)	Not Recommended
100% Ethanol	50 - 100 mg/mL	Water bath ultrasonication	In vitro cellular assays
0.3% Klucel / H ₂ O	11.46 mM (Suspension)	Vortexing / Homogenization	In vivo (i.p. injections)
DMSO (HCl Salt form)	> 10 mg/mL	Chemical conversion	HTS / Automated pipelines

Step-by-Step Experimental Protocols

Protocol A: Preparing a 50 mM In Vitro Stock Solution in Ethanol

Self-Validation Check: The final solution must be completely transparent with no visible particulates settling at the bottom of the tube.

- **Weighing:** Accurately weigh 19.4 mg of 3AC free base powder (MW: ~387.68 g/mol) into a sterile, solvent-resistant glass vial or low-bind microcentrifuge tube.
- **Solvent Addition:** Add exactly 1.0 mL of absolute, anhydrous Ethanol (100%) to achieve a 50 mM concentration.
- **Ultrasonication:** Seal the tube tightly. Place it in a room-temperature ultrasonic water bath for 15–30 minutes. The mechanical cavitation is required to break the solute-solute lattice[3].
- **Verification:** Hold the tube to the light. If micro-crystals remain, sonicate for an additional 10 minutes.
- **Storage:** Aliquot the clear solution into single-use volumes to avoid freeze-thaw cycles. Store at -20°C for up to 6 months[4].

Protocol B: Formulating 3AC for In Vivo Intraperitoneal Injection

Self-Validation Check: The formulation should appear as a uniform, milky suspension without large clumps that could clog a 27G syringe needle.

- **Vehicle Preparation:** Prepare a 0.3% (w/v) Klucel (hydroxypropylcellulose) solution in sterile, endotoxin-free water. Stir continuously until the Klucel is fully hydrated and the solution is viscous but clear.
- **Suspension:** Add the required mass of 3AC powder directly to the Klucel vehicle to achieve a target concentration of 11.46 mM (approx. 4.44 mg/mL)[3].
- **Homogenization:** Vortex vigorously for 2 minutes. For optimal uniformity, pulse with a handheld tissue homogenizer or probe sonicator for 10 seconds.
- **Administration:** Draw the suspension using an 18G needle, switch to a 27G needle, and administer 100 μ L per mouse (delivering $\sim$ 1.14 μ mol per dose)[3]. Prepare fresh daily.

Protocol C: Generating the 3AC-HCl Salt for DMSO Compatibility

Self-Validation Check: The resulting precipitated powder will readily dissolve in DMSO at room temperature without sonication, yielding a clear solution.

- **Dissolution:** Dissolve the 3AC free base in a minimal volume of anhydrous diethyl ether or a 1:1 ether/ethanol mixture.
- **Acidification:** Slowly add 1.2 molar equivalents of ethereal HCl (hydrogen chloride gas dissolved in diethyl ether) dropwise while stirring on ice.
- **Precipitation:** The 3AC-HCl salt will rapidly precipitate out of the solution as a white solid[5].
- **Collection & Drying:** Collect the precipitate via vacuum filtration. Wash twice with cold, anhydrous ether to remove unreacted free base. Dry the powder overnight under a high vacuum to remove residual solvent.

- Reconstitution: The newly formed 3AC-HCl salt can now be dissolved directly into DMSO to create high-concentration stock solutions for automated screening.

References

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